

# 1-Dodecanol-d1 CAS number and molecular weight

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Compound of Interest		
Compound Name:	1-Dodecanol-d1	
Cat. No.:	B12294973	Get Quote

An In-Depth Technical Guide to **1-Dodecanol-d1** 

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the stable isotope-labeled compound, **1-Dodecanol-d1**. It includes its chemical properties, a detailed experimental protocol for its application as an internal standard in mass spectrometry, and diagrams of relevant biochemical pathways and experimental workflows.

### **Core Data Presentation**

The fundamental chemical and physical properties of **1-Dodecanol-d1** are summarized below, with data for its non-deuterated counterpart, **1-Dodecanol**, provided for comparison.



Property	1-Dodecanol-d1	1-Dodecanol
CAS Number	14848-65-8[1][2]	112-53-8
Molecular Formula	C12H25DO	C12H26O
Molecular Weight	187.34 g/mol [2]	186.33 g/mol
Appearance	Colorless liquid or white solid	Colorless thick liquid or white solid
Melting Point	Not specified; likely similar to 1-Dodecanol	22-26 °C
Boiling Point	Not specified; likely similar to 1-Dodecanol	258-262 °C
Primary Application	Internal standard for quantitative analysis	Surfactant, cosmetic ingredient, chemical intermediate

## Experimental Protocol: Quantification of 1-Dodecanol in a Biological Matrix using 1-Dodecanold1 as an Internal Standard by GC-MS

This protocol outlines a typical procedure for the quantification of 1-Dodecanol in a biological sample (e.g., plasma) using Gas Chromatography-Mass Spectrometry (GC-MS) with **1-Dodecanol-d1** as an internal standard. Stable isotope-labeled internal standards are crucial for correcting variations during sample preparation and analysis, thereby improving the accuracy and precision of the results.

Objective: To accurately quantify the concentration of 1-Dodecanol in a biological matrix.

#### Materials:

- 1-Dodecanol (analyte)
- 1-Dodecanol-d1 (internal standard)



- Organic solvent (e.g., hexane, ethyl acetate) for extraction
- Derivatizing agent (e.g., N,O-Bis(trimethylsilyl)trifluoroacetamide with 1%
   Trimethylchlorosilane BSTFA + 1% TMCS)
- Biological matrix (e.g., plasma)
- · GC-MS system

#### Procedure:

- Preparation of Standard Solutions:
  - Prepare a stock solution of 1-Dodecanol (1 mg/mL) in a suitable organic solvent.
  - Prepare a stock solution of **1-Dodecanol-d1** (1 mg/mL) in the same solvent.
  - From the 1-Dodecanol stock solution, prepare a series of calibration standards at different concentrations.
  - Prepare a working solution of the internal standard (1-Dodecanol-d1) at a fixed concentration.
- Sample Preparation:
  - To a known volume of the biological sample (e.g., 100 μL of plasma), calibration standards, and quality control samples, add a fixed volume of the internal standard working solution.
  - Perform a liquid-liquid extraction by adding an appropriate organic solvent (e.g., 1 mL of hexane).
  - Vortex the mixture vigorously to ensure thorough mixing and extraction of the analyte and internal standard.
  - Centrifuge the samples to separate the organic and aqueous layers.
  - Carefully transfer the organic layer to a clean tube.



• Evaporate the solvent to dryness under a gentle stream of nitrogen.

#### Derivatization:

- To the dried residue, add the derivatizing agent (e.g., 50 μL of BSTFA + 1% TMCS).
- Seal the vials and heat at a specific temperature (e.g., 70°C) for a set time (e.g., 30 minutes) to ensure complete derivatization. Derivatization improves the volatility and chromatographic properties of the alcohol.

#### GC-MS Analysis:

- Inject a small volume (e.g., 1 μL) of the derivatized sample onto the GC-MS system.
- The GC will separate the derivatized analyte and internal standard based on their retention times.
- The mass spectrometer will detect and quantify the specific ions corresponding to the derivatized 1-Dodecanol and 1-Dodecanol-d1.

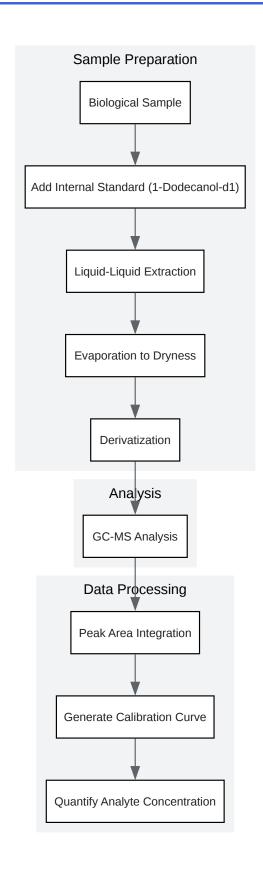
#### • Data Analysis:

- Construct a calibration curve by plotting the ratio of the peak area of the analyte to the peak area of the internal standard against the concentration of the calibration standards.
- Determine the concentration of 1-Dodecanol in the unknown samples by interpolating their analyte-to-internal-standard peak area ratios from the calibration curve.

## Visualizations Experimental Workflow

The following diagram illustrates the key steps in the experimental workflow for the quantification of an analyte using an internal standard.





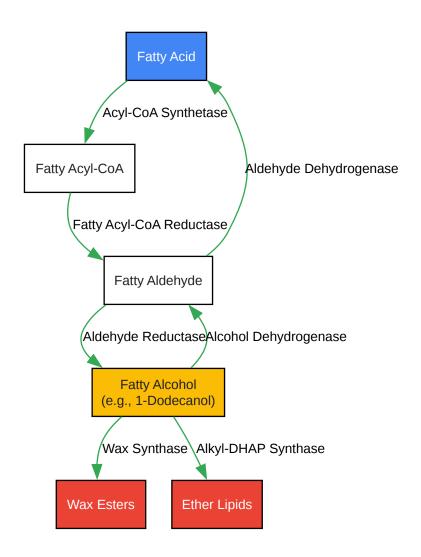
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Caption: Experimental workflow for analyte quantification using an internal standard.



## **Fatty Alcohol Metabolism Pathway**

1-Dodecanol is a fatty alcohol, and its metabolism is integrated with fatty acid and lipid synthesis pathways. The diagram below provides a simplified overview of the fatty alcohol cycle.



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Caption: Simplified diagram of the fatty alcohol metabolic pathway.

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### References

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